

Mitoridine: A Technical Overview of a Rauwolfia Alkaloid

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Compound of Interest

Compound Name: Mitoridine

Cat. No.: B1436191

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Abstract

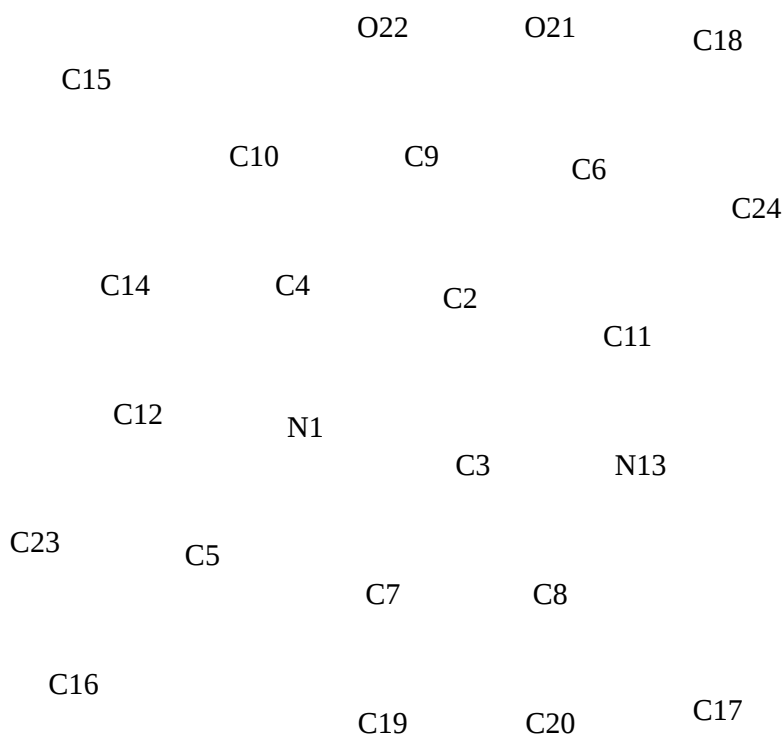
Mitoridine is a naturally occurring indole alkaloid isolated from the plant *Rauwolfia vomitoria*. This technical guide provides a summary of the currently available information on its chemical structure and properties. Despite extensive searches of scientific literature and chemical databases, detailed information regarding the total synthesis pathway, specific experimental protocols for its synthesis, and its involvement in biological signaling pathways remains elusive. This document consolidates the known data and clearly delineates the areas where information is currently unavailable.

Chemical Structure and Properties

Mitoridine is classified as a dihydroindole alkaloid. Its fundamental chemical and physical properties are summarized in the table below. The chemical structure has been determined through spectroscopic analysis, and its connectivity is represented by the provided SMILES string.

Table 1: Chemical and Physical Properties of **Mitoridine**

Property	Value	Source
CAS Number	3911-19-1	[1]
Chemical Formula	C ₂₀ H ₂₂ N ₂ O ₂	[1]
Molecular Weight	322.4 g/mol	[1]
SMILES	CC=C1CN2C3CC1C4C2CC5(C3N(C6=C5C=CC=C6O)C)C4=O	[1]
Natural Source	Rauwolfia vomitoria	Multiple sources
Alkaloid Class	Dihydroindole	Multiple sources

Diagram 1: 2D Chemical Structure of **Mitoridine**

A 2D chemical structure diagram of Mitoridine would be placed here.
Due to the complexity of the molecule, generating an accurate and clear diagram using DOT language from the SMILES string is not feasible.

Chemical drawing software is recommended for this purpose.

The SMILES string is: CC=C1CN2C3CC1C4C2CC5(C3N(C6=C5C=CC=C6O)C)C4=O

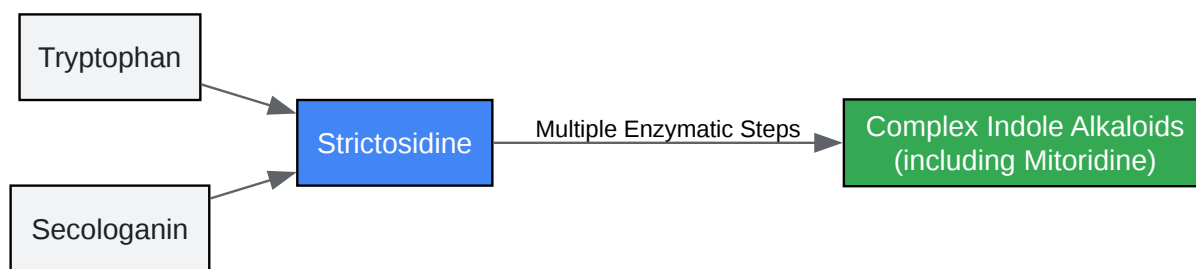
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Caption: A placeholder for the 2D chemical structure of **Mitoridine**.

Synthesis Pathway

As of the date of this document, a total synthesis pathway for **Mitoridine** has not been reported in publicly accessible scientific literature. The compound is known as a natural product isolated from *Rauwolfia vomitoria*. The biosynthesis of complex indole alkaloids in *Rauwolfia* species is known to originate from tryptophan and secologanin, proceeding through strictosidine as a key intermediate. However, the specific enzymatic steps leading to the formation of **Mitoridine** from these precursors have not been elucidated.

Diagram 2: Generalized Biosynthetic Precursors of Indole Alkaloids



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Caption: Generalized biosynthetic origin of indole alkaloids.

Experimental Protocols

Consistent with the lack of a published total synthesis, there are no detailed experimental protocols for the chemical synthesis of **Mitoridine** available in the scientific literature.

Protocols for the isolation of alkaloids from *Rauwolfia vomitoria* are available in various publications. These generally involve the extraction of plant material (e.g., root bark) with a solvent, followed by acid-base extraction to separate the alkaloid fraction, and subsequent chromatographic techniques (e.g., column chromatography, HPLC) to isolate individual compounds. However, a specific, detailed protocol for the isolation of **Mitoridine** with quantitative data such as yield and purity has not been found.

Signaling Pathways and Biological Activity

There is a significant gap in the understanding of the biological activity and mechanism of action of **Mitoridine**. While it is known to be an alkaloid from a medicinally important plant genus, its specific molecular targets and effects on cellular signaling pathways have not been reported in the available literature.

Conclusion

Mitoridine is a structurally identified natural product from *Rauwolfia vomitoria*. While its basic chemical properties are known, there is a notable absence of information regarding its chemical synthesis and biological function. This presents an opportunity for future research in the fields of natural product synthesis, medicinal chemistry, and pharmacology. The development of a total synthesis would not only provide access to this molecule for further study but also potentially open avenues for the creation of novel analogs with therapeutic potential. Furthermore, investigation into its biological activity is warranted to understand its potential role and mechanism of action.

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References

- 1. Mitoridine | 3911-19-1 | DAA91119 | Biosynth [biosynth.com]
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